Application Notes and Protocols: IR-820 for In Vivo Imaging in Mice

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Compound of Interest

Compound Name:	*IR-820*
Cat. No.:	*B15141578*

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Introduction

IR-820, a near-infrared (NIR) cyanine dye, is a versatile contrast agent for preclinical research, particularly for in vivo imaging in mouse models.[1][2] Structurally similar to Indocyanine Green (ICG), **IR-820** exhibits favorable optical properties for imaging in the NIR-I and NIR-II (900-1700 nm) windows, which allow for deeper tissue penetration and higher signal-to-background ratios due to reduced tissue autofluorescence.[1][3] This document provides detailed application notes and protocols for researchers, scientists, and drug development professionals utilizing **IR-820** for various in vivo applications, including tumor imaging, angiography, and image-guided photothermal therapy (PTT).[1][4]

Properties of IR-820

IR-820's utility as an imaging agent stems from its specific chemical and optical characteristics. It is a cost-effective and biocompatible dye with low cytotoxicity reported in preclinical models.[1][5][6]

Chemical and Physical Properties

The fundamental properties of **IR-820** are summarized below.

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Property	Value	Reference
Chemical Name	New Indocyanine Green	[2][7]
Molecular Formula	$C_{46}H_{50}ClN_2NaO_6S_2$	[5]
Molecular Weight	849.47 g/mol	[5]
Appearance	Powder	[2]
Melting Point	>300 °C	[5]
Composition	Dye content, ~80%	[5]

Optical Properties

The optical properties of **IR-820** can vary based on its solvent environment. Notably, its fluorescence brightness is significantly enhanced in serum compared to water, which is advantageous for in vivo blood pool imaging.[1]

Property	In Water	In 10% Fetal Bovine Serum (FBS)	Reference
Peak Absorption (λmax)	~690 nm	~793 nm	[1][5]
Peak Emission (λmax)	~829 nm	~858 nm	[1]
Excitation (Typical)	710 nm	710-793 nm	[2][3][8]
Emission (Typical)	820 nm	820-858 nm	[2][3][8]
Quantum Yield	Lower	Higher	[1][9]
Photostability	Less Stable	More Stable	[1][9]

Experimental Protocols

The following protocols provide a framework for using **IR-820** in common preclinical imaging scenarios. Modifications may be necessary based on the specific experimental goals and

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imaging system.

Reagent Preparation

- Reconstitution: Allow the powdered **IR-820** to equilibrate to room temperature before opening.
- Solvent Selection: For in vivo use, reconstitute **IR-820** in a sterile, biocompatible solvent such as Phosphate-Buffered Saline (PBS).
- Concentration: Prepare a stock solution. A typical concentration for injection is between 0.5 mg/mL and 2.0 mg/mL.[1][10] For example, a solution of 0.2 mM can be prepared in PBS.[2]
- Mixing: Ensure the dye is completely dissolved by vortexing or brief sonication.
- Storage: Use the solution fresh. Protect from light to prevent photodegradation.

General In Vivo Imaging Workflow

The following diagram outlines the standard workflow for an in vivo imaging experiment with **IR-820**.

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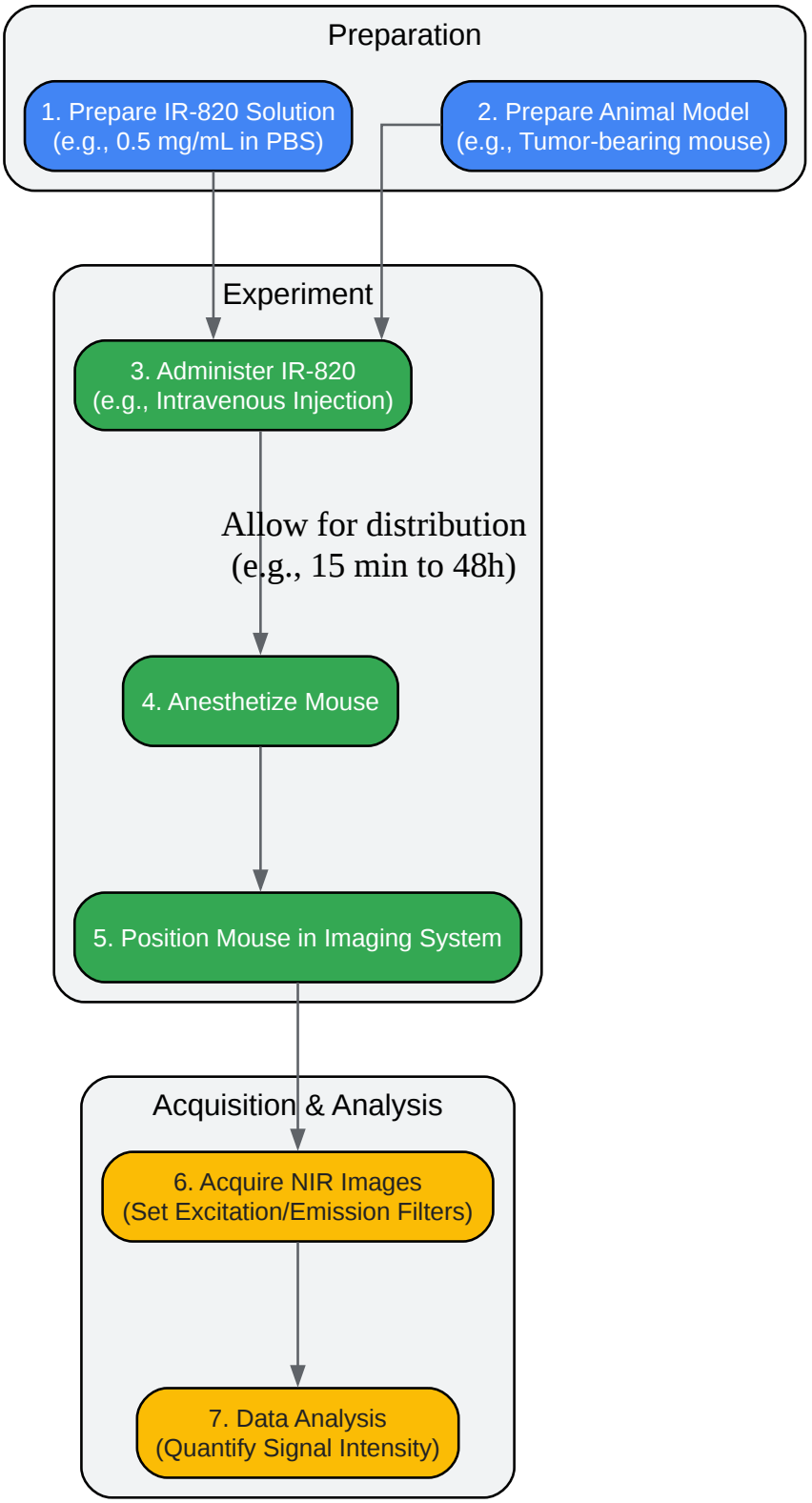

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Caption: General workflow for in vivo NIR imaging with **IR-820**.

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Administration Protocol

The route of administration affects the pharmacokinetics and biodistribution of **IR-820**.[8]

- Intravenous (IV) Injection:
  - Purpose: Systemic distribution, angiography, and tumor imaging via the Enhanced Permeability and Retention (EPR) effect.[1][11]
  - Procedure: Inject 100-200 µL of the prepared **IR-820** solution via the tail vein.[1][8][12]
  - Typical Dose: 0.5 mg/mL in 200 µL.[1][10]
- Intramuscular (IM) Injection:
  - Purpose: Localized imaging or photothermal therapy.
  - Procedure: Inject 100 µL of a more concentrated solution (e.g., 2 mg/mL) directly into the muscle tissue near the region of interest.[1]
- Intraperitoneal (IP) Injection:
  - Purpose: General systemic delivery, though absorption is slower than IV.[8]
  - Procedure: Inject 100 µL of the **IR-820** solution into the peritoneal cavity.[2]

In Vivo Imaging Protocol (NIR-I and NIR-II)

- Animal Preparation: Anesthetize the mouse using a standard protocol (e.g., isoflurane inhalation).
- Imaging System Setup:
  - Use an in vivo imaging system equipped for NIR fluorescence detection.
  - Set the excitation laser or filter (e.g., 710 nm or 793 nm).[1][2]
  - Set the emission filter. For NIR-I imaging, a filter around 820-900 nm is common.[1] For NIR-II imaging, a long-pass filter (e.g., >1100 nm or 1200-1700 nm) is required.[1]

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- Image Acquisition:
  - Place the anesthetized mouse in the imaging chamber.
  - Acquire a baseline image before **IR-820** injection.
  - Administer **IR-820** according to the chosen protocol.
  - Acquire images at various time points post-injection (e.g., 15 min, 3 h, 6 h, 12 h, 24 h, 48 h) to monitor biodistribution and tumor accumulation.[1][11][12]
  - Exposure times may need optimization; 50 ms is a reported starting point.[1][10]

Photothermal Therapy (PTT) Protocol

IR-820 is an effective photothermal agent, converting NIR light into heat to ablate tumor cells.[1]

- Tumor Model: Use a subcutaneous tumor model (e.g., bladder or breast cancer xenograft).[1]
- **IR-820** Administration: Inject **IR-820** (e.g., 100 µL of 2 mg/mL solution, intramuscularly or intravenously) and allow it to accumulate at the tumor site for an optimal period, typically 24-48 hours.[1]
- Laser Irradiation:
  - Anesthetize the mouse.
  - Irradiate the tumor area with a continuous-wave NIR laser (e.g., 793 nm or 808 nm).[1][4]
  - A power density of 0.5 W/cm² to 2.0 W/cm² is typically effective.[1] At 0.5 W/cm², **IR-820** solution can reach temperatures lethal to cancer cells (~55 °C) within minutes.[1]
  - Irradiation duration is typically 5-10 minutes.[1]
- Monitoring: Monitor the temperature at the tumor site using an infrared thermal imaging camera.[1] Monitor tumor size and body weight in the days following treatment.[1][13]

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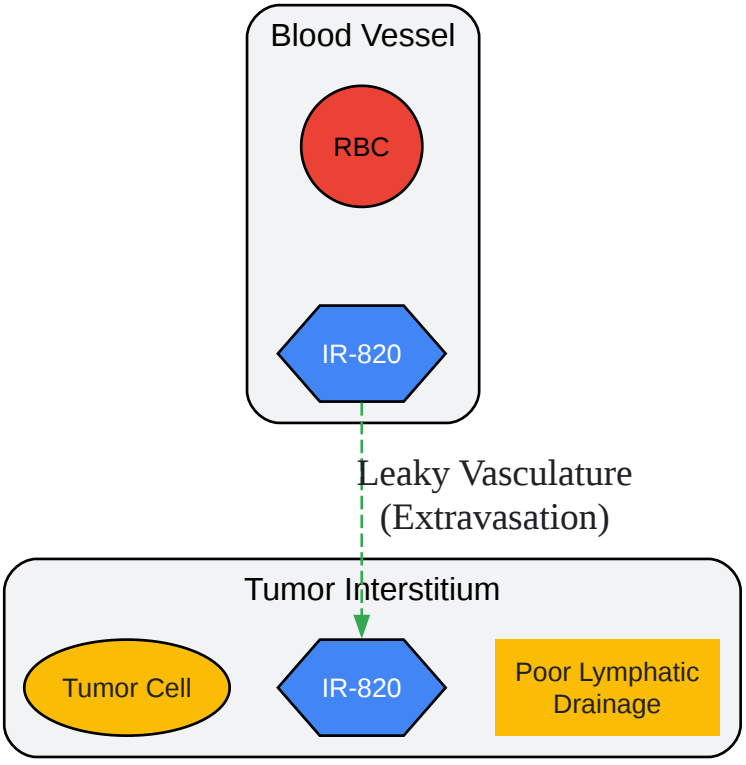
Data and Expected Results

Biodistribution and Pharmacokinetics

Following intravenous injection, **IR-820** is rapidly distributed. It is primarily cleared through the hepatobiliary and renal systems.[1][10] High signal intensities are typically observed in the liver, kidneys, and gut.[1][10] Excretion occurs via both feces and urine.[1] In tumor-bearing mice, **IR-820** accumulates in the tumor tissue, with peak fluorescence often observed between 12 and 24 hours post-injection.[11]

Mechanism for Tumor Targeting: The EPR Effect

The passive accumulation of **IR-820** in tumors is largely attributed to the Enhanced Permeability and Retention (EPR) effect.



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Caption: The EPR effect facilitates **IR-820** accumulation in tumors.

Summary of In Vivo Imaging Parameters

Application	Mouse Model	IR-820 Dose & Route	Imaging Time Points	Reference
Cerebrovascular Imaging	Cranial Window	0.5 mg/mL, 200 µL, IV	Real-time, up to 10 min	[1]
Tumor Imaging (Lymphoma)	Neck Tumor	100 µL, IV	15 minutes	[8][12]
Tumor Imaging (Bladder)	Subcutaneous Xenograft	2 mg/mL, 100 µL, IM	48 hours	[1]
Tumor Imaging (Breast)	4T1 Tumor-bearing	Not specified, IV	3, 6, 12, 24 hours	[11]
Stroke/Tissue Injury	Thrombotic Stroke	100 µL, IV	30 minutes	[8][12]
Pharmacokinetics	Hairless SKH1/sKHl	0.2 mM, 100 µL, IV & IP	Serially for 8 days	[2][8]

Toxicity and Biocompatibility

Studies have shown that **IR-820** has negligible in vivo toxicity at standard imaging doses.[1] Histology studies and blood tests have confirmed its good biocompatibility.[1] Animals monitored for several weeks after administration showed no overt signs of toxicity.[8] By five weeks post-injection, minimal residual fluorescence is observed in major organs, indicating the dye is effectively cleared from the body.[10]

Photothermal Therapy Workflow and Efficacy

The application of **IR-820** in PTT follows a specific workflow leading to tumor destruction.



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Caption: Workflow for **IR-820** mediated photothermal therapy (PTT).

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In preclinical studies, this procedure has been shown to inhibit tumor growth significantly and, in some cases, completely eradicate subcutaneous tumors without noticeable side effects on the mice.[1][13]

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